

An In-depth Technical Guide to the Physical Properties of Diamantane

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Compound of Interest

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Diamantane (C₁₄H₂₀), also known as **congressane**, is a diamondoid, a cage-like hydrocarbon molecule with a structure that is a fragment of the diamond lattice.^{[1][2]} This unique architecture imparts exceptional physical and chemical properties, making it a molecule of significant interest in materials science, nanotechnology, and medicinal chemistry.^{[1][3]} This guide provides a comprehensive overview of the key physical properties of diamantane, supported by experimental data and methodologies.

Core Physical Properties

Diamantane is a colorless, crystalline solid with high thermal and chemical stability.^{[1][4]} Its rigid, strain-free structure results in a high melting point compared to other hydrocarbons with a similar molecular weight.^{[1][5]}

Physical Property	Value	References
Molecular Formula	C ₁₄ H ₂₀	[6][7]
Molecular Weight	188.31 g/mol	[6][7]
Melting Point	244.73 °C (517.88 K)	[1]
236.5 °C	[5]	
236-237 °C	[8]	
241-243 °C	[9]	
Boiling Point	269.5 ± 7.0 °C	[1]
258.34 °C (rough estimate)	[8]	
Density	1.092 ± 0.06 g/cm ³	[1]
1.1 ± 0.1 g/cm ³	[9]	
Vapor Pressure	0.0120 Torr (at 25 °C)	[1]
Enthalpy of Sublimation	92.1 kJ/mol	[10]
LogP (Octanol/Water)	5.556 ± 0.228	[1]
Appearance	White crystalline solid	[1]

Solubility Profile

Diamantane is a nonpolar molecule, which dictates its solubility in various solvents. It is sparingly soluble in water but shows good solubility in nonpolar organic solvents.[1][11] The solubility of diamantane generally decreases with increasing solvent polarity.[11]

Solvent	Solubility	Temperature (°C)	References
Water	8.1×10^{-4} g/L (sparingly soluble)	25	[1]
Diethyl Ether	Soluble	Not Specified	[1]
Cyclohexane	Higher than in polar solvents	Not Specified	[11]
Toluene	Higher than in polar solvents	Not Specified	[11]
Ethyl Acetate	Lower than in nonpolar solvents	Not Specified	[11]
Acetone	Lower than in nonpolar solvents	Not Specified	[11]

The solubility of diamantane in cyclohexane is notably high, which can be attributed to the structural similarities between the solvent and the solute.[\[5\]](#) It has been observed that the solubility of trimantane in cyclohexane is higher than that of diamantane, indicating a complex relationship between molecular size and solubility within the diamondoid series.[\[11\]](#)

Spectral Properties

The high symmetry of the diamantane molecule (D_{3d} point group) simplifies its spectral characteristics.[\[1\]](#)[\[12\]](#)

- ^1H NMR:** The proton NMR spectrum of diamantane is characterized by a single sharp line, a consequence of all protons being chemically equivalent in the highly symmetric structure.[\[12\]](#)
[\[13\]](#)
- Mass Spectrometry:** Diamantane exhibits significant resistance to fragmentation in mass spectrometry, a testament to its high stability.[\[12\]](#)
- Infrared (IR) Spectroscopy:** The IR spectrum of diamantane is also simplified due to its high symmetry.[\[12\]](#)

- Raman Spectroscopy: Raman spectroscopy is a powerful technique for the analysis of diamondoids, with each having a unique spectral fingerprint. The Raman spectra of adamantane, diamantane, and triamantane have been studied to characterize their vibrational modes and crystal phase changes.^[14]

Experimental Protocols

Synthesis of Diamantane via Lewis Acid-Catalyzed Rearrangement

The most common and efficient method for synthesizing diamantane is the Lewis acid-catalyzed rearrangement of various pentacyclic tetradecane isomers.^{[1][12]} A convenient and high-yield procedure involves the rearrangement of hydrogenated Binor-S.^{[12][13]}

Materials:

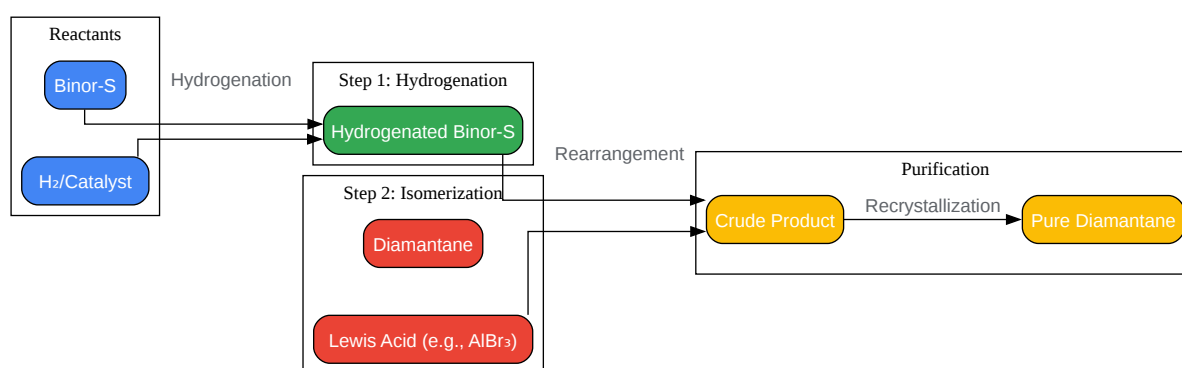
- Hydrogenated Binor-S
- Aluminum bromide (AlBr_3) or Aluminum chloride (AlCl_3)
- Cyclohexane or Dichloromethane (solvent)
- Hydrogen bromide gas (optional, for flushing)
- Diethyl ether
- Pentane

Procedure:

- A reaction flask is charged with fresh aluminum bromide and cyclohexane under an inert atmosphere. The apparatus can be flushed with hydrogen bromide gas.^[13]
- Once the aluminum bromide has dissolved, hydrogenated Binor-S is added dropwise to the stirred solution. The reaction is exothermic and may reflux without external heating initially.^[13]

- The reaction progress is monitored by gas chromatography (GC) until the starting material is consumed. Additional aluminum bromide may be added if the reaction proceeds slowly.[13]
- After the reaction is complete, the mixture is cooled and poured into a mixture of ice and water to quench the reaction.
- Diethyl ether is added to prevent the crystallization of diamantane from the cyclohexane.[13]
- The organic layer is separated, washed with water and brine, and then dried over a suitable drying agent (e.g., anhydrous magnesium sulfate).
- The solvent is removed under reduced pressure. The crude product is a white solid.
- Purification is achieved by recrystallization from pentane, yielding pure, white crystals of diamantane.[13]

A one-pot synthesis of diamantane from binor-S via hydroisomerization in the presence of concentrated sulfuric acid has also been developed, offering a more direct route with good yields.[4][15]



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Caption: Synthesis workflow for Diamantane.

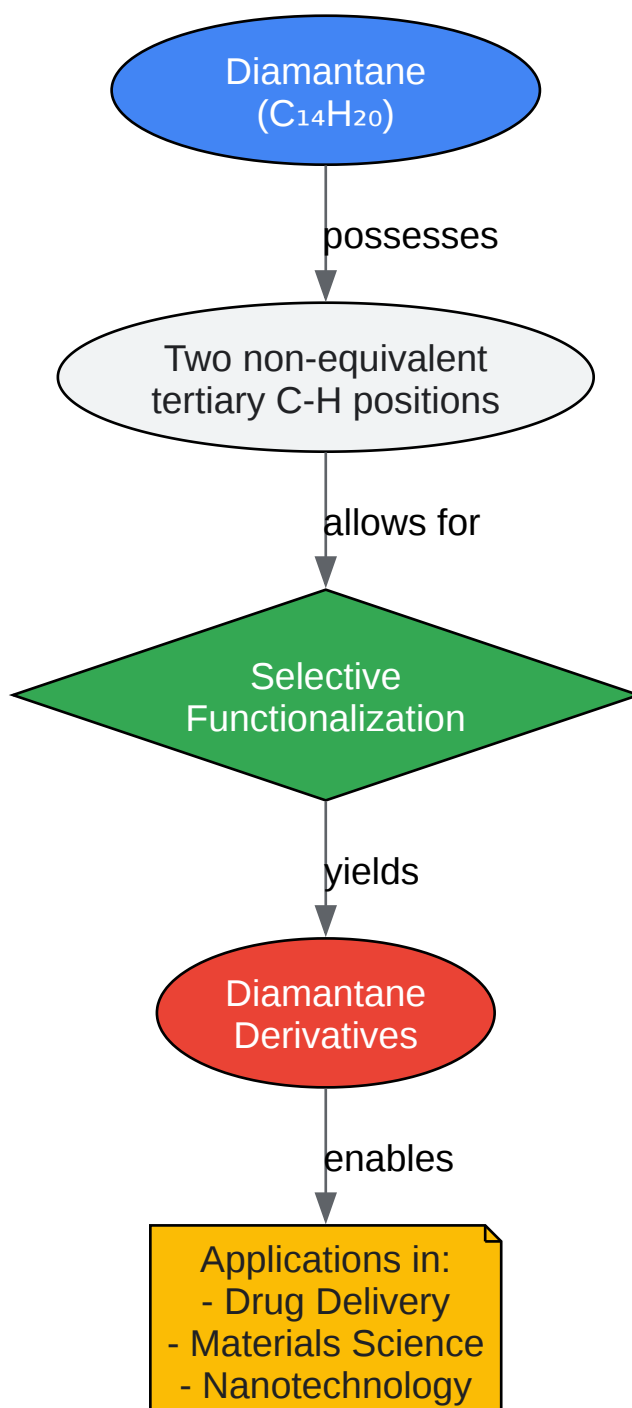
Determination of Physical Properties: General Methodologies

While specific, detailed experimental protocols for the determination of each physical property of diamantane are not extensively published, standard analytical techniques are employed:

- **Melting Point:** Determined using a calibrated melting point apparatus, where a small sample is heated at a controlled rate, and the temperature range over which the solid melts is observed. For a subliming solid like diamantane, the melting point is often determined in a sealed capillary tube.[\[13\]](#)
- **Density:** Can be measured using gas pycnometry, which determines the volume of the solid by measuring the pressure change of a known quantity of gas.
- **Solubility:** Typically determined by adding a known amount of solute (diamantane) to a known amount of solvent at a specific temperature. The mixture is agitated until equilibrium is reached, and the concentration of the dissolved solute is then measured, often by techniques like UV-Vis spectroscopy or by evaporating the solvent and weighing the residue.[\[5\]](#)
- **Vapor Pressure:** Can be measured using techniques such as the Knudsen effusion method or by correlation gas chromatography.[\[10\]](#)[\[16\]](#) A method involving monitoring the pressure in a chamber during sublimation until equilibrium is reached has also been described.[\[10\]](#)

Logical Relationships in Diamantane Chemistry

The chemical behavior and functionalization of diamantane are directly related to its unique structure. The molecule possesses two distinct types of tertiary carbon atoms, which can be selectively functionalized.



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Caption: Functionalization of Diamantane.

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References

- 1. Diamantane - Wikipedia [en.wikipedia.org]
- 2. Diamantane - Wikiwand [wikiwand.com]
- 3. researchgate.net [researchgate.net]
- 4. One-Pot Synthesis of Diamantane - ChemistryViews [chemistryviews.org]
- 5. arxiv.org [arxiv.org]
- 6. scbt.com [scbt.com]
- 7. Diamantane – Provisco CS [proviscocs.com]
- 8. Diamantane , >97.0% , 2292-79-7 - CookeChem [cookechem.com]
- 9. Diamantane | CAS#:2292-79-7 | Chemsrce [chemsrc.com]
- 10. The functionalization of nanodiamonds (diamondoids) as a key parameter of their easily controlled self-assembly in micro- and nanocrystals from the ... - Nanoscale (RSC Publishing) DOI:10.1039/C4NR04442H [pubs.rsc.org]
- 11. pubs.acs.org [pubs.acs.org]
- 12. researchwith.njit.edu [researchwith.njit.edu]
- 13. Organic Syntheses Procedure [orgsyn.org]
- 14. chm.bris.ac.uk [chm.bris.ac.uk]
- 15. researchgate.net [researchgate.net]
- 16. researchgate.net [researchgate.net]
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